

SGC-CBP30 solubility and stock solution preparation

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Compound of Interest

Compound Name: *Sgc-cbp30*

Cat. No.: *B15604191*

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This guide provides detailed information on the solubility and stock solution preparation of **SGC-CBP30**, a potent and selective CBP/p300 bromodomain inhibitor. It includes quantitative data, step-by-step protocols, and troubleshooting advice for researchers.

Frequently Asked Questions (FAQs)

Q1: What is **SGC-CBP30**? A1: **SGC-CBP30** is a potent and selective small molecule inhibitor of the bromodomains of CREB-binding protein (CBP) and the E1A binding protein p300.^{[1][2]} It is widely used in epigenetics and cancer research to study the role of these transcriptional co-activators.^[3]

Q2: In which solvents is **SGC-CBP30** soluble? A2: **SGC-CBP30** is highly soluble in DMSO and ethanol.^[4] It has limited solubility in aqueous media.^[5] For cell culture experiments, a concentrated stock in DMSO is typically diluted into the aqueous culture medium immediately before use.^[5]

Q3: How should I store **SGC-CBP30**? A3: The solid, crystalline form of **SGC-CBP30** should be stored at +4°C or -20°C, protected from direct light, and preferably with a desiccant for long-term storage.^{[1][5]} Stock solutions in DMSO should be aliquoted and stored at -20°C for up to one year or -80°C for up to two years to minimize freeze-thaw cycles.^{[5][6]}

Q4: What is the molecular weight of **SGC-CBP30**? A4: The molecular weight of **SGC-CBP30** is 509.04 g/mol .[\[4\]](#)

Solubility Data

The solubility of **SGC-CBP30** can vary based on the solvent, temperature, and method of dissolution. The following table summarizes solubility data from various sources.

Solvent	Maximum Concentration (Molarity)	Maximum Concentration (Mass/Volume)	Notes
DMSO	≤ 19 mM to 196.44 mM	≥20.05 mg/mL to 100 mg/mL	Solubility is significantly impacted by moisture; using fresh, anhydrous DMSO is critical. [2] [6] Warming and sonication can aid dissolution. [6] [7]
Ethanol	≤ 9.8 mM to 100 mM	≥25.7 mg/mL to 100 mg/mL	Ultrasonic assistance may be required to achieve higher concentrations. [3] [7]
Water	Low / Insoluble	≥4.67 mg/mL	Data is conflicting. Generally considered to have low aqueous solubility. [2] [5] Sonication may be required. [3] [7]

Experimental Protocol: Stock Solution Preparation

This protocol provides a standard method for preparing a 10 mM stock solution of **SGC-CBP30** in DMSO.

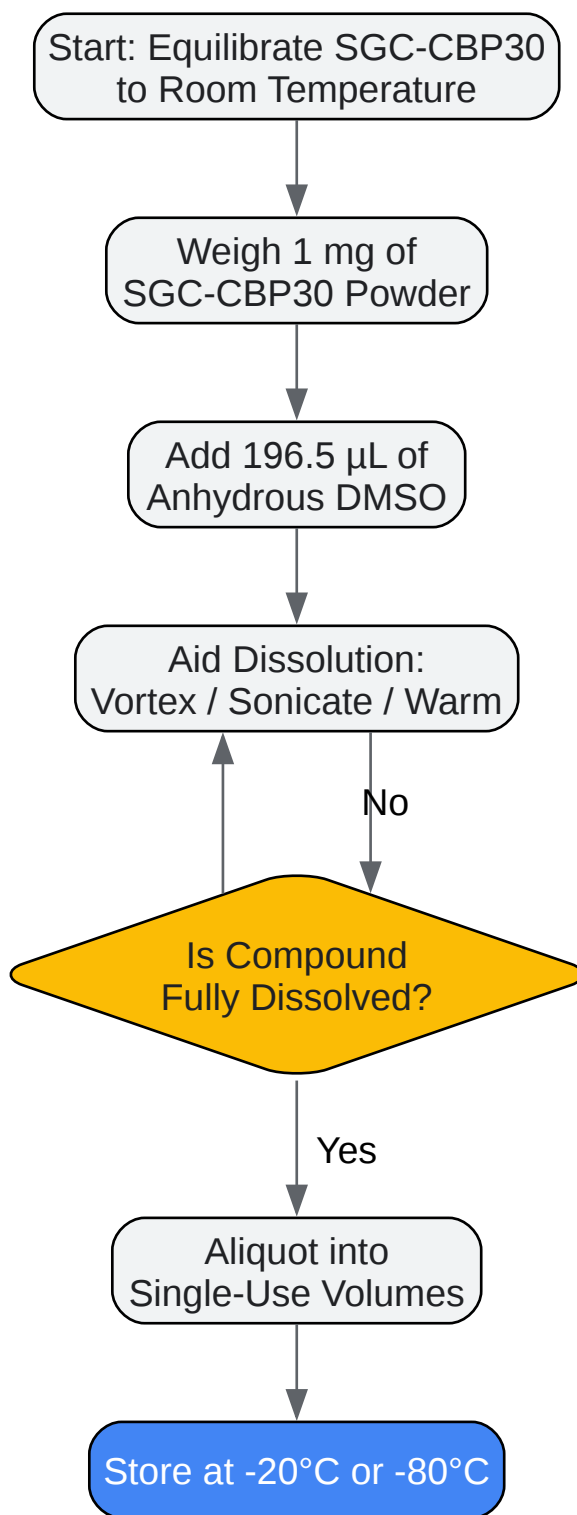
Materials:

- **SGC-CBP30** (solid powder, MW: 509.04 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated balance and appropriate weighing tools
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)

Procedure:

- **Equilibrate:** Allow the vial of **SGC-CBP30** to warm to room temperature before opening to prevent condensation.
- **Weigh:** Carefully weigh out 1 mg of **SGC-CBP30** powder and transfer it to a sterile microcentrifuge tube.
- **Add Solvent:** Add 196.5 μ L of anhydrous DMSO to the tube containing the 1 mg of **SGC-CBP30**.^[5] This will yield a final concentration of 10 mM.
- **Dissolve:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.^[7]
 - Gentle warming to 37°C for 10 minutes can also aid dissolution.^[7]
 - Visually inspect the solution against a light source to ensure there are no visible particulates.
- **Aliquot and Store:**

- Once fully dissolved, divide the stock solution into smaller, single-use working aliquots in sterile tubes. This prevents degradation from repeated freeze-thaw cycles.[\[5\]](#)[\[6\]](#)
- Store the aliquots at -20°C or -80°C.



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Caption: Workflow for preparing **SGC-CBP30** stock solution.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Precipitate forms after adding to aqueous media.	Low aqueous solubility of SGC-CBP30.	Ensure the final concentration of the organic solvent (e.g., DMSO) in the cell culture medium is very low (typically <0.1%) to maintain solubility. [5] Add the stock solution to the medium with vigorous mixing, immediately before use.
Compound fails to dissolve completely in DMSO.	1. The concentration is too high. 2. The DMSO has absorbed moisture. 3. Insufficient mixing.	1. Re-check your calculations. Do not exceed the maximum solubility limits. 2. Use a fresh, unopened bottle of anhydrous or molecular-sieve dried DMSO. [2] [6] 3. Use an ultrasonic bath and/or warm the solution to 37°C to facilitate dissolution. [7]
Inconsistent experimental results between batches.	1. Degradation of the stock solution due to improper storage. 2. Batch-to-batch variability in compound purity or hydration state.	1. Always aliquot stock solutions to avoid repeated freeze-thaw cycles. [5] [6] Prepare fresh stock solutions periodically. 2. Refer to the batch-specific Certificate of Analysis for the precise molecular weight and purity, and adjust calculations accordingly. [4]
Cell toxicity observed at working concentrations.	The concentration of the organic solvent (DMSO/Ethanol) is too high.	Prepare a more concentrated stock solution so that a smaller volume is needed for the final dilution into your experimental medium. Ensure the final solvent concentration does not exceed levels toxic to your

specific cell line (usually
<0.1%).^[5]

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